

GNF-2 stock solution preparation protocol

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Compound Focus: Gnf-2

CAS No.: 778270-11-4

Cat. No.: S547879

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Stock Solution Preparation Data

The table below consolidates the available quantitative data for preparing a **GNF-2** stock solution.

Parameter	Detail	Source
Molecular Weight	374.32 g/mol	[1] [2]
Recommended Solvent	DMSO	[1] [2]
Solubility in DMSO	74 - 100 mM (approx. 28 - 37 mg/mL)	[1] [2]
Alternative Solvent	Ethanol (up to 50 mM)	[2]
Storage Condition	Store at +4°C	[2]

Important Note on DMSO: The supplier Selleckchem specifically cautions that moisture-absorbing DMSO reduces solubility. It is critical to use **fresh, anhydrous DMSO** for preparing stock solutions [1].

Frequently Asked Questions

Here are answers to common questions based on the available data.

Q1: What is the maximum concentration I can make for a GNF-2 stock solution? Based on supplier data, you can prepare stock solutions at least up to **100 mM in DMSO** [2]. Another supplier lists a slightly lower maximum solubility of 74 mg/mL (approximately 197.69 mM) but emphasizes the importance of using fresh DMSO to achieve this [1].

Q2: Can I use solvents other than DMSO? Yes, one supplier indicates that **GNF-2** can be dissolved in **ethanol to a concentration of 50 mM** [2]. Water is consistently noted as an unsuitable solvent [1] [2].

Q3: How should I store my GNF-2 stock solution and for how long? While the provided data specifies that the solid powder should be stored at +4°C [2], it does not explicitly state the shelf life for a liquid stock solution. A general best practice is to aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C for long-term stability.

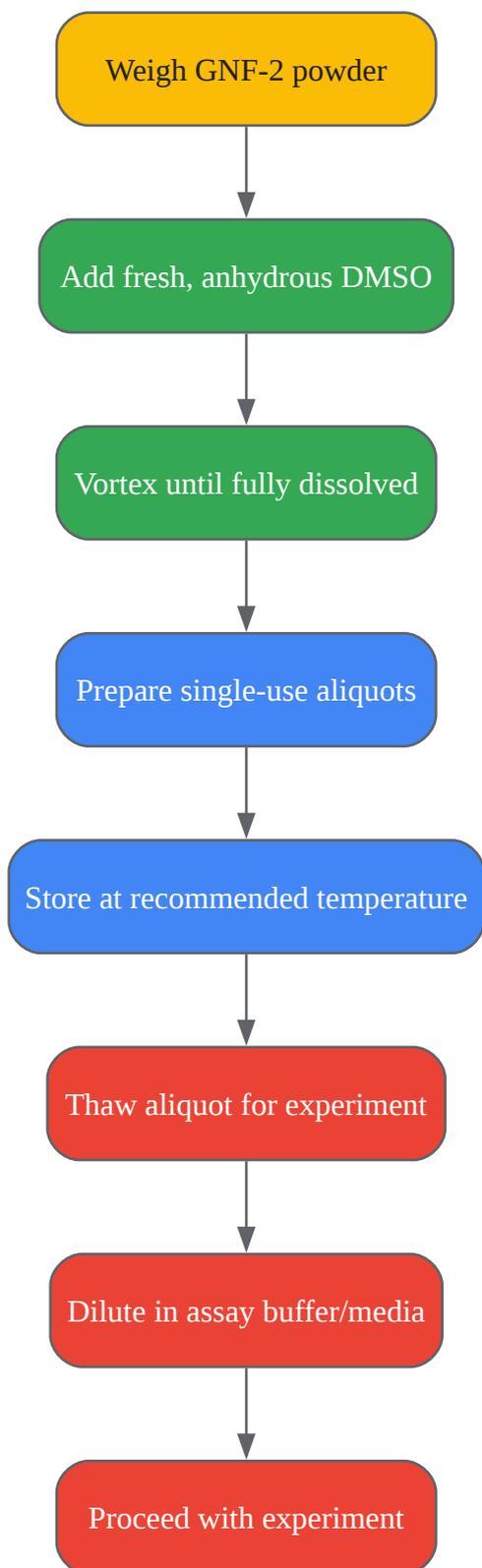
Troubleshooting Common Issues

If you encounter problems, consider the following:

- Problem: Precipitate forms in stock solution.
 - **Solution:** Ensure you are using fresh, anhydrous DMSO. **GNF-2** has high solubility in DMSO, so precipitation is likely due to water contamination. Warm the vial gently in a hand-water bath or on a warm block (at ~37°C) and vortex to re-dissolve. If the problem persists, consider making a fresh stock at a slightly lower concentration.
- Problem: My experimental results are inconsistent.
 - **Solution:** Inconsistent results can stem from degraded or contaminated stock solutions. Always prepare a fresh aliquot for critical experiments. When performing cell-based assays, confirm that the final concentration of DMSO in your culture media is non-toxic to your cells (typically ≤0.1%).

Experimental Workflow

The following diagram outlines the logical workflow for preparing and using a **GNF-2** stock solution, based on standard laboratory practice.



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A Note on Available Information

The search results I obtained are primarily from supplier product pages, which provide essential data like solubility and molecular weight but do not contain detailed, step-by-step protocols [1] [2]. For the most rigorous protocol, I recommend:

- **Consulting the Certificate of Analysis (CoA):** The supplier R&D Systems notes that batch-specific data can be found in the CoA, which may contain more detailed handling information [2].
- **Reviewing Foundational Literature:** The primary research papers that first characterized **GNF-2** (such as Adrian et al., *Nature Chemical Biology*, 2006) likely include detailed experimental methods, which can serve as an excellent protocol guide [2].

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References

1. GNF-2 | Bcr-Abl inhibitor | Mechanism | Concentration [selleckchem.com]
2. GNF 2 (CAS 778270-11-4) [rndsystems.com]

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